

# Application Notes and Protocols for Dimethyl Lithospermate B in Patch-Clamp Experiments

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## Compound of Interest

Compound Name: *Dimethyl lithospermate B*

Cat. No.: *B10817742*

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This document provides detailed application notes and protocols for the use of **Dimethyl lithospermate B** (dmLSB) in patch-clamp electrophysiology experiments. The information is compiled from published research to guide the investigation of its effects on ion channels.

## Introduction

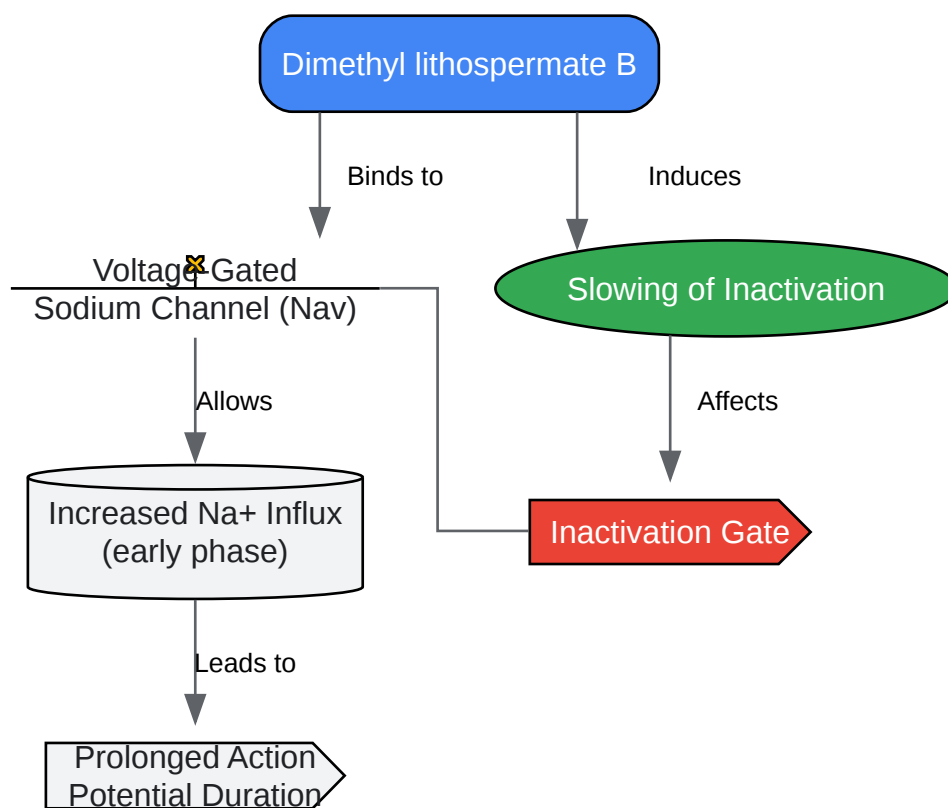
**Dimethyl lithospermate B** (dmLSB) is an active component isolated from the root extract of *Salvia miltiorrhiza*, a traditional Asian medicine also known as 'Danshen'.<sup>[1][2]</sup>

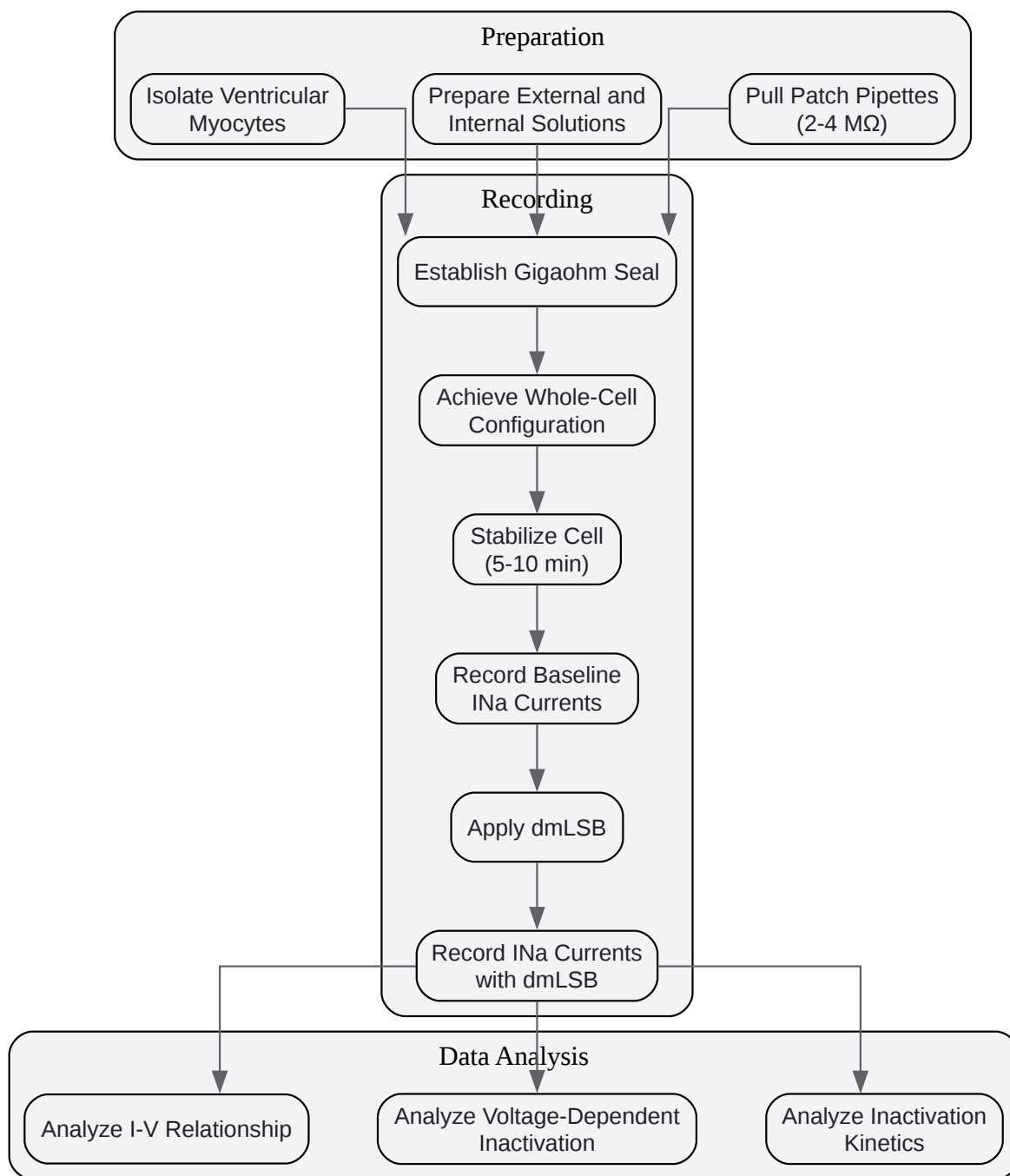
Electrophysiological studies have identified dmLSB as a potent modulator of voltage-gated sodium channels (Nav).<sup>[1][2]</sup> Unlike typical Nav channel blockers, dmLSB acts as an agonist, specifically slowing the inactivation kinetics of the fast sodium current (I<sub>Na</sub>) without inducing a persistent current.<sup>[1][2]</sup> This modulation results in a prolongation of the action potential duration.<sup>[1][2]</sup> Notably, dmLSB exhibits selectivity for Nav channels, with no significant effects on potassium (K<sup>+</sup>) or calcium (Ca<sup>2+</sup>) currents at effective concentrations.<sup>[1][2]</sup> These properties make dmLSB a valuable pharmacological tool for studying Nav channel function and a potential therapeutic agent for conditions such as Brugada syndrome.<sup>[3][4][5]</sup>

## Mechanism of Action

**Dimethyl lithospermate B** selectively targets voltage-gated sodium channels. Its primary mechanism involves the slowing of the inactivation process of the channel. This leads to an

increased influx of sodium ions during the initial phases of the action potential, thereby prolonging its duration.[\[1\]](#)[\[2\]](#)





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## References

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